

Technical Support Center: Oligomycin Stock Solution Preparation

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Compound of Interest

Compound Name: Oligomycin

Cat. No.: B223565

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This guide provides researchers, scientists, and drug development professionals with comprehensive instructions and troubleshooting advice for the preparation and storage of **Oligomycin** stock solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **Oligomycin** and what is its primary mechanism of action?

Oligomycin is a macrolide antibiotic produced by *Streptomyces* species. It is a potent inhibitor of mitochondrial F_1F_0 -ATP synthase (also known as Complex V).^[1] By binding to the F_0 subunit, **Oligomycin** blocks the proton channel, which in turn inhibits the oxidative phosphorylation of ADP to ATP.^{[1][2]} This action effectively halts ATP production that is dependent on the mitochondrial respiratory chain.^[1]

Q2: What is the best solvent for dissolving **Oligomycin**?

Oligomycin is practically insoluble in water but is soluble in several organic solvents.^[1] The most commonly recommended solvents for creating stock solutions are Dimethyl Sulfoxide (DMSO) and ethanol.^{[1][3][4][5][6]}

Q3: How should I store **Oligomycin**, both as a solid and as a stock solution?

Proper storage is crucial to maintain the stability and potency of **Oligomycin**.

- Solid Form: Lyophilized or crystalline **Oligomycin** should be stored at -20°C, desiccated, and protected from light.[1][4] Under these conditions, it is stable for 24 months or more.[1][4]
- Stock Solutions: Once dissolved, stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.[1][3][4] These aliquots should be stored at -20°C or -80°C and protected from light.[1]

Quantitative Data Summary: Solubility and Storage

The following table summarizes key quantitative data for preparing and storing **Oligomycin** solutions. Note that solubility can vary by supplier.[7]

Parameter	DMSO	Ethanol	Storage Conditions (Solid)	Storage Conditions (Stock Solution)
Solubility	20-300 mg/mL[3][5][6][7][8]	10-250 mg/mL[3][5][6][7]	-20°C, desiccated, protected from light[1][4]	Aliquot and store at -20°C or -80°C, protected from light[1]
Stability	Up to 3 months at -20°C[1][3][4][8], up to 6 months at -80°C[1][9]	Several months at -20°C[6]	24 months or more[1][3][4]	See DMSO/Ethanol for specifics. Avoid long-term storage of aqueous solutions.[1][5]

Experimental Protocol: Preparing a 5 mM Oligomycin Stock Solution in DMSO

This protocol describes the preparation of a 5 mM stock solution of **Oligomycin** in DMSO.

Materials:

- **Oligomycin** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer or sonicator
- Analytical balance

Procedure:

- Equilibration: Allow the vial of lyophilized **Oligomycin** to reach room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Oligomycin** powder. For example, to prepare a 5 mM stock solution, weigh out 5 mg of **Oligomycin**.
- Calculation: Calculate the required volume of DMSO. The molecular weight of **Oligomycin A** is approximately 791.06 g/mol .^[2]
 - Volume of DMSO (mL) = [Mass of **Oligomycin** (mg) / Molecular Weight (g/mol)] / Desired Molarity (mol/L)
 - For 5 mg of **Oligomycin A** to make a 5 mM solution:
 - Volume (mL) = [5 mg / 791.06 g/mol] / 0.005 mol/L \approx 1.26 mL
- Dissolution:
 - Place the weighed **Oligomycin** into a sterile microcentrifuge tube.
 - Add the calculated volume (1.26 mL) of anhydrous DMSO.^{[3][4]}
- Mixing: Vortex or sonicate the solution gently until the **Oligomycin** is completely dissolved.^[1] Visually inspect to ensure no particulates remain.

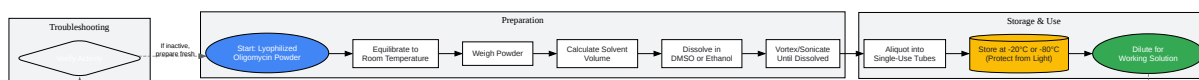
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μ L) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Storage: Store the aliquots at -20°C for up to 3 months or at -80°C for up to 6 months, ensuring they are protected from light.[\[1\]](#)[\[9\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no inhibitory effect	Degradation of Oligomycin: Improper storage (light exposure, alkaline pH), repeated freeze-thaw cycles, or extended storage in aqueous solution can lead to loss of potency.[1]	Prepare a fresh stock solution from solid compound. Ensure proper storage by aliquoting and storing at -20°C or -80°C, protected from light. Always prepare aqueous working solutions immediately before use.[1]
Incorrect Concentration: Errors in weighing or dilution calculations.	Double-check all calculations and ensure the balance is properly calibrated. Perform a dose-response experiment to confirm the optimal concentration for your system (typically 0.5 - 10 µM).[3][10]	
Precipitation in working solution	Low Aqueous Solubility: Oligomycin is poorly soluble in aqueous buffers and may precipitate when diluted from a concentrated organic stock.[1][5]	Ensure the final concentration of the organic solvent (e.g., DMSO) is low (ideally <0.5%) but sufficient to maintain solubility.[2] Visually inspect the solution for any precipitate after dilution. Gentle warming or sonication can sometimes help.[1]
Inconsistent results between experiments	Inconsistent Solution Preparation: Variations in solvent, storage, or handling.	Standardize the protocol for solution preparation. Use a consistent workflow and note the preparation date on all aliquots.
Degradation Over Time: An older stock solution may have lost potency.	Avoid using stock solutions stored beyond the recommended period (e.g., >3 months at -20°C).[1] It is good practice to periodically validate	

the activity of your stock solution.

Visualized Experimental Workflow



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Caption: Workflow for preparing and storing **Oligomycin** stock solution.

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